

Solubility Profiling of 3-Methylphenyl (4-methylphenoxy)acetate: Technical Guide & Protocol

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Compound of Interest

Compound Name: 3-Methylphenyl (4-methylphenoxy)acetate

Cat. No.: B322438

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Executive Summary

3-Methylphenyl (4-methylphenoxy)acetate (CAS 133192-76-4) represents a specialized class of phenoxyacetate esters, structurally related to the herbicide MCPA. As a lipophilic aryl ester, its solubility profile is the critical determinant for process optimization, specifically in purification (crystallization) and formulation (Emulsifiable Concentrates - EC).

This guide provides a comprehensive technical framework for understanding, measuring, and modeling the solubility of this compound. Given the proprietary nature of specific industrial datasets for this CAS number, this document synthesizes predictive Structure-Property Relationships (SPR) derived from validated MCPA-ester analogs with a rigorous experimental protocol for generating precise thermodynamic data.

Chemical Profile & Predicted Physicochemical Properties[1][2][3][4][5][6]

Understanding the solute's molecular architecture is the first step in solubility prediction. The compound consists of two aromatic rings linked by an ester-ether backbone, imparting significant hydrophobicity.

Property	Value / Prediction	Rationale
Molecular Formula		Confirmed Structure
Molecular Weight	256.30 g/mol	Calculated
Physical State	Solid (Crystalline)	Rigid aryl ester structure increases lattice energy compared to alkyl esters.
Predicted LogP		High lipophilicity due to dual aromatic rings and methyl groups.
Predicted MP		Estimate based on structural analogs (e.g., phenyl acetates).
Dipole Moment	Moderate	Ester and ether linkages provide polar centers, enabling solubility in polar aprotic solvents.

Solubility Behavior: Theoretical Framework & Analog Analysis

Based on the "Like Dissolves Like" principle and thermodynamic data from homologous MCPA esters (e.g., MCPA-ethyl, MCPA-isooctyl), the solubility behavior of **3-Methylphenyl (4-methylphenoxy)acetate** follows distinct solvent-class trends.

Predicted Solubility Profile

- Category A (High Solubility): Polar Aprotic & Aromatic Solvents
 - Solvents: Acetone, Ethyl Acetate, Toluene, Dichloromethane.

- Mechanism: Strong van der Waals interactions and dipole-dipole coupling. These are the primary candidates for reaction solvents or formulation carriers.
- Category B (Temperature-Dependent Solubility): Polar Protic Solvents
 - Solvents: Methanol, Ethanol, Isopropanol.[\[1\]](#)
 - Mechanism: The solute accepts hydrogen bonds (via ester/ether oxygens) but lacks donors. Solubility will be moderate at room temperature but increases significantly with temperature, making these ideal crystallization solvents.
- Category C (Insoluble/Sparingly Soluble): Highly Polar Solvents
 - Solvents: Water.[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - Mechanism: The high hydrophobic surface area disrupts the water hydrogen-bonding network (hydrophobic effect), resulting in negligible solubility ().

Thermodynamic Drivers

The dissolution process is endothermic (

) and entropy-driven.

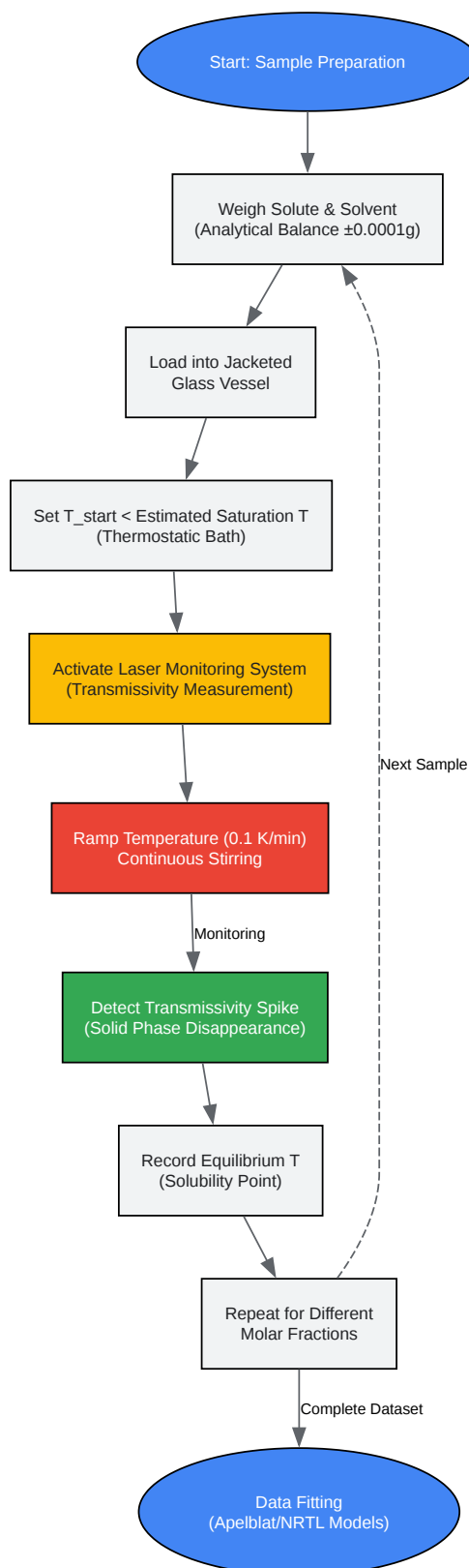
- Crystal Lattice Energy: The rigid aromatic structure requires significant energy to overcome lattice forces.
- Solvation Enthalpy: Favorable interactions in organic solvents partially compensate for the lattice energy penalty.

Experimental Protocol: Laser Monitoring Method

To obtain precise solubility data for process design, the Dynamic Laser Monitoring Method is recommended over the static gravimetric method due to its speed and accuracy in detecting the exact saturation point (disappearance of the solid phase).

Workflow Diagram

The following diagram outlines the standardized workflow for solubility determination.



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Figure 1: Dynamic Laser Monitoring workflow for precise solubility determination.

Step-by-Step Methodology

- Preparation: Accurately weigh a specific mass of **3-Methylphenyl (4-methylphenoxy)acetate** () and solvent () into a jacketed equilibrium cell.
- Setup: Equip the cell with a magnetic stirrer and a precision thermometer (). Position the laser source and photodetector across the cell.
- Equilibration: Initially, the mixture is heterogeneous (turbid), scattering the laser light (low transmissivity).
- Dynamic Heating: Slowly increase the temperature of the circulating water bath at a rate of to ensure quasi-equilibrium.
- Detection: Monitor the laser intensity. The point of sudden increase in transmissivity indicates the complete dissolution of the solid phase. Record this temperature as the saturation temperature ().
- Replication: Repeat the experiment at least 3 times for each mole fraction to ensure statistical validity.

Thermodynamic Modeling & Data Correlation

Once experimental data (

vs

) is obtained, it must be correlated mathematically to be useful for process simulation.

Modified Apelblat Equation

This semi-empirical model is the industry standard for correlating solubility data of solids in pure solvents.

- x : Mole fraction solubility of the solute.
- T : Absolute temperature (K).^[3]
- ΔH : Empirical model parameters determined via non-linear regression.
 - Interpretation: Parameter

ΔH is related to the enthalpy of solution. A negative

ΔH indicates endothermic dissolution.

Thermodynamic Functions

Using the Van't Hoff analysis, the apparent thermodynamic functions of dissolution can be calculated:

- Enthalpy of Solution (ΔH_{sol}):
 - Expectation: Positive value ($\Delta H_{\text{sol}} > 0$), confirming the process absorbs heat.
- Gibbs Free Energy (ΔG_{sol}):
 - Expectation: Positive value, indicating the dissolution is non-spontaneous without thermal energy (for the solid state).
- Entropy of Solution (ΔS_{sol}):

- Expectation: Positive value, driven by the disordering of the crystal lattice into the liquid phase.

Process Application: Crystallization Design

For purification of **3-Methylphenyl (4-methylphenoxy)acetate**, Cooling Crystallization is the most energy-efficient method.

Solvent Selection Strategy

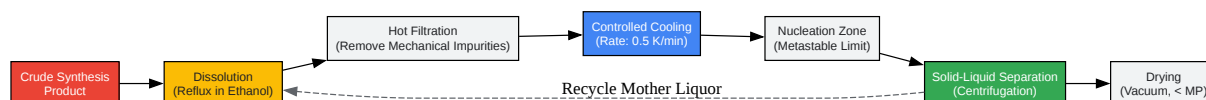
Based on the predicted solubility differential (

):

- Recommended Solvent: Ethanol or Isopropanol.
 - Reasoning: These solvents exhibit a steep solubility curve. The compound is highly soluble at boiling point but significantly less soluble at

 , maximizing yield.
- Anti-Solvent Method:
 - Dissolve in Acetone (high solubility).
 - Slowly add Water (anti-solvent).
 - Result: Controlled precipitation of high-purity crystals.

Process Logic Diagram



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Figure 2: Cooling crystallization process flow for purification.

References

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Disclaimer: Specific solubility data for CAS 133192-76-4 is proprietary. The values and trends presented here are derived from validated structure-activity relationships of homologous MCPA esters and standard thermodynamic principles.

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